

Isopropylcyclopentane: A Comprehensive Technical Review

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Compound of Interest

Compound Name: *Isopropylcyclopentane*

Cat. No.: B043312

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the chemical properties and structure of **isopropylcyclopentane**, a cycloalkane hydrocarbon. The information is curated to support research, development, and drug discovery applications where this compound may be utilized as a building block or solvent.

Chemical Structure and Identification

Isopropylcyclopentane, a colorless liquid, consists of a five-membered cyclopentane ring substituted with an isopropyl group.^[1] It is classified as a cycloalkane and is a non-polar aliphatic hydrocarbon.^[1]

Below is a diagram illustrating the key structural and identifying information for **isopropylcyclopentane**.

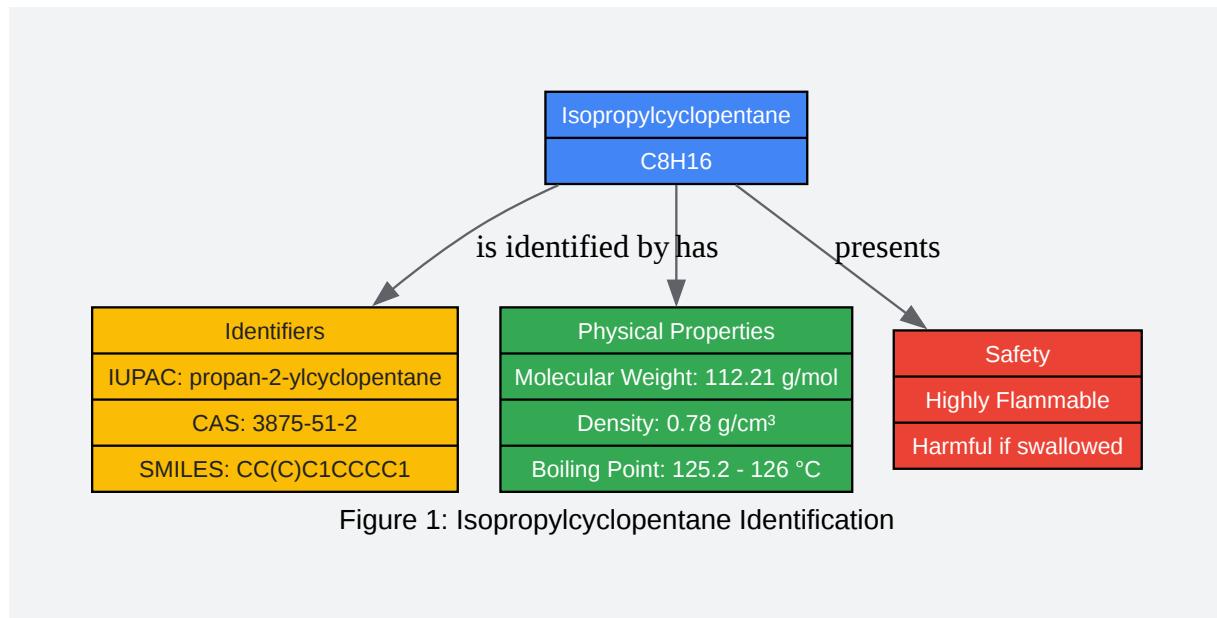


Figure 1: Isopropylcyclopentane Identification

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Caption: Key identifiers for **Isopropylcyclopentane**.

Physicochemical Properties

The following tables summarize the key physical and chemical properties of **isopropylcyclopentane**, compiled from various sources.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₆	[1][2][3][4]
Molecular Weight	112.21 - 112.22 g/mol	[2][3][4]
Appearance	Colorless to almost colorless clear liquid	[1][3][5]
Density	0.78 - 0.796 g/cm ³	[3][6][7][8]
Boiling Point	125.2 - 126 °C at 760 mmHg	[3][5][6][7]
Melting Point	-111.36 °C	[5][7]
Flash Point	14 - 14.1 °C	[3][6][7]
Refractive Index	1.4235 - 1.43	[3][5][7]
Solubility	Insoluble in water; soluble in non-polar organic solvents.[1] [7][9]	
Vapor Pressure	14.9 mmHg at 25°C	[7]

Table 2: Chemical Identifiers

Identifier Type	Identifier	Reference(s)
IUPAC Name	propan-2-ylcyclopentane	[2][4][6]
CAS Number	3875-51-2	[2][3][4][6]
SMILES	CC(C)C1CCCC1	[1][2][4][6]
InChI	InChI=1S/C8H16/c1-7(2)8-5-3-4-6-8/h7-8H,3-6H2,1-2H3	[1][2][4]
InChIKey	TVSBRLGQVHJIKT-UHFFFAOYSA-N	[2][6]
EC Number	223-397-4	[6][7]
UNII	MGD62XB9AE	[10]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **isopropylcyclopentane** are not readily available in publicly accessible literature. However, it is known to be used as a building block in organic synthesis.^{[5][7][11]} General synthetic routes may involve the alkylation of cyclopentane derivatives or the reduction of isopropylcyclopentene.

One documented reaction involves the hydro-alkyl addition to alkenes using alkyl chloroformates mediated by ethylaluminum sesquichloride, which can be applied to cyclic alkenes to produce compounds like **isopropylcyclopentane**.^[7] Another potential route is the reaction of 1-halo-5-hexenes with alkylolithiums.^[7]

Signaling Pathways and Biological Activity

There is no available information to suggest that **isopropylcyclopentane**, a simple hydrocarbon, is involved in any biological signaling pathways. Its primary relevance in a pharmaceutical context is as a potential solvent or a non-polar fragment in the design of larger molecules.

Safety and Handling

Isopropylcyclopentane is a highly flammable liquid and vapor.^[3] It is harmful if swallowed and may be fatal if it enters the airways.^{[3][12]} It can also cause serious eye damage.^[2] Standard laboratory safety precautions, including the use of personal protective equipment, should be observed when handling this compound. Store in a cool, well-ventilated place away from sources of ignition.^[12]

The workflow for handling and utilizing **isopropylcyclopentane** in a research setting is outlined below.

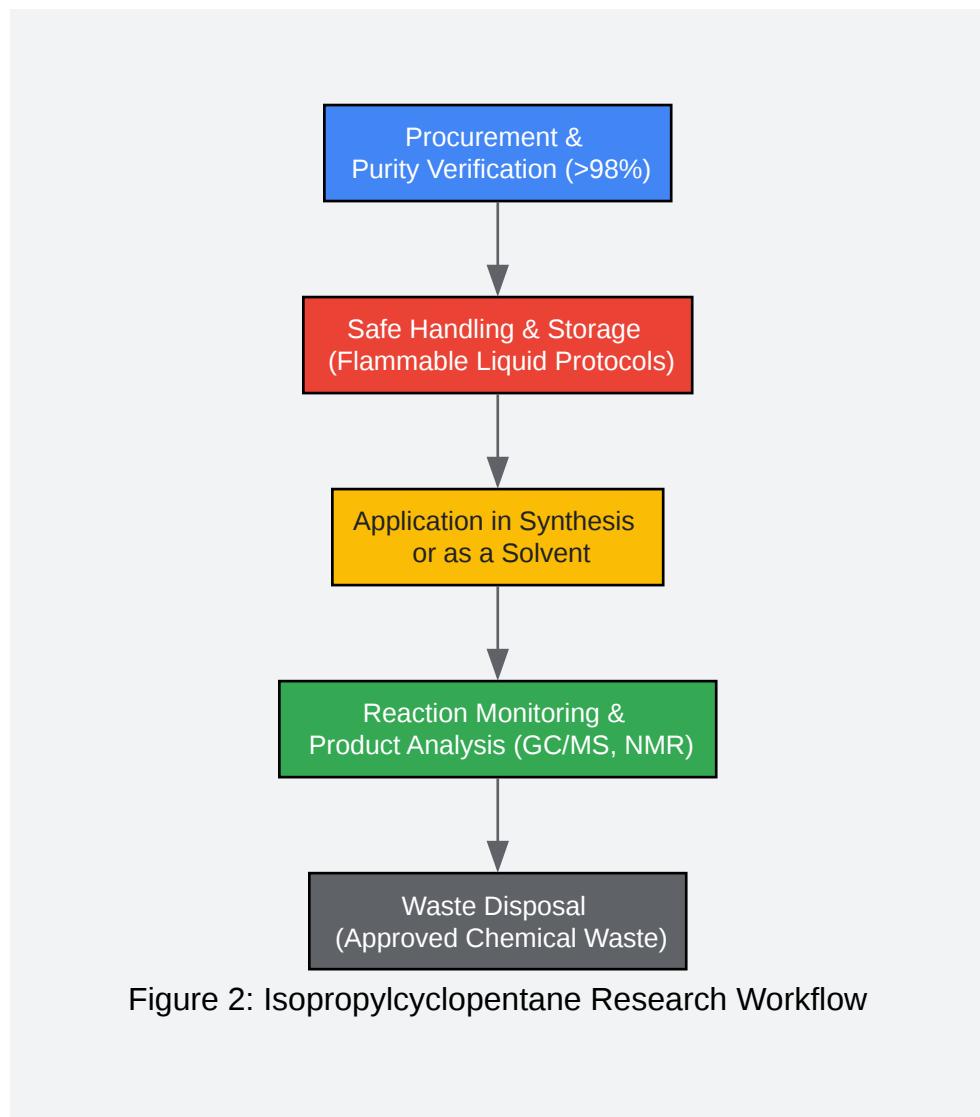


Figure 2: Isopropylcyclopentane Research Workflow

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Caption: A typical workflow for using **isopropylcyclopentane**.

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